

A Comprehensive Technical Guide to the Thermochemical Properties of Dodecane Isomers

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Compound of Interest

Compound Name: 2,2,4,5-Tetramethyloctane

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This technical guide provides a detailed overview of the thermochemical data for various isomers of dodecane (C₁₂H₂₆). The document is structured to offer an in-depth understanding of the experimental and computational methodologies used to determine these properties, present the data in a clear and comparative format, and illustrate the relationships and workflows involved in thermochemical studies.

Introduction

Dodecane, a saturated hydrocarbon with the molecular formula C₁₂H₂₆, exists in 355 structural isomers. These isomers, while sharing the same molecular weight, exhibit distinct physical and chemical properties due to variations in their molecular structure, particularly the degree and location of branching. Understanding the thermochemical properties of these isomers, such as their enthalpy of formation, entropy, and heat capacity, is crucial in various fields, including fuel combustion, materials science, and as reference compounds in

computational chemistry. This guide focuses on presenting key thermochemical data and the methodologies for their determination.

Thermochemical Data of Selected C₁₂H₂₆ Isomers

The following tables summarize the available experimental and calculated thermochemical data for n-dodecane and a selection of its branched isomers. These isomers have been chosen to illustrate the effect of different branching patterns on their thermodynamic stability and properties.

Table 1: Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$) at 298.15 K

Isomer Name	IUPAC Name	CAS Number	$\Delta_f H^\circ$ (gas) (kJ/mol)	$\Delta_f H^\circ$ (liquid) (kJ/mol)
n-Dodecane	Dodecane	112-40-3	-289.5 $\pm$ 1.8	-350.9 $\pm$ 1.7
2-Methylundecane	2-Methylundecane	7045-71-8	-295.4 (calculated)	Not Available
2,2,4,6,6-Pentamethylheptane	2,2,4,6,6-Pentamethylheptane	13475-82-6	-313.79 (calculated)	-362.8 $\pm$ 2.4
2,3-Dimethyldecane	2,3-Dimethyldecane	17312-44-6	-301.57 (calculated)	Not Available
2,4-Dimethyldecane	2,4-Dimethyldecane	2801-84-5	-301.57 (calculated)	Not Available

Table 2: Standard Molar Entropy (S°) and Molar Heat Capacity at Constant Pressure (C_p) at 298.15 K

Isomer Name	S° (gas) (J/mol·K)	Cp (gas) (J/mol·K)	Cp (liquid) (J/mol·K)
n-Dodecane	629.3 ± 4.2	247.9	376.0
2-Methylundecane	Not Available	Not Available	Not Available
2,2,4,6,6-Pentamethylheptane	Not Available	Not Available	363.3
2,3-Dimethyldecane	Not Available	Not Available	Not Available
2,4-Dimethyldecane	Not Available	Not Available	Not Available

Note: "Calculated" values are typically derived from computational chemistry methods or group additivity schemes and may not be experimentally verified.

Experimental and Computational Protocols

The determination of accurate thermochemical data relies on a combination of precise experimental measurements and robust computational models.

Experimental Methodologies

1. Combustion Calorimetry:

This is a primary technique for determining the enthalpy of formation of combustible compounds.

- Apparatus: A high-pressure vessel known as a "bomb" is used, typically within a larger, insulated water bath (calorimeter). Rotating bomb calorimeters are often employed for compounds containing elements other than C, H, and O to ensure complete combustion and dissolution of products.
- Procedure:
 - A precisely weighed sample of the substance is placed in a crucible inside the bomb.

- The bomb is sealed and pressurized with a large excess of pure oxygen (typically to around 30 atm).
- The bomb is submerged in a known quantity of water in the calorimeter, and the entire system is allowed to reach thermal equilibrium.
- The sample is ignited by passing an electric current through a fuse wire.
- The temperature change of the water is meticulously recorded.
- Data Analysis: The heat of combustion is calculated from the temperature rise and the previously determined heat capacity of the calorimeter system. The enthalpy of formation is then derived using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO₂ and H₂O).

2. Adiabatic Calorimetry:

This method is used to measure heat capacities as a function of temperature.

- Apparatus: The sample is contained within a vessel that is surrounded by an adiabatic shield. The temperature of this shield is continuously adjusted to match the temperature of the sample container, thereby minimizing heat exchange with the surroundings.
- Procedure:
 - A known quantity of electrical energy is supplied to a heater within the sample vessel, causing a small increase in temperature.
 - The system is then allowed to reach thermal equilibrium.
 - The heat capacity is calculated from the amount of energy supplied and the resulting temperature change.
- Data Analysis: By performing these measurements over a range of temperatures, the heat capacity curve can be constructed. The standard entropy can then be calculated by integrating the heat capacity data from absolute zero.

Computational Methodologies

Due to the vast number of isomers, experimental determination of thermochemical data for all of them is impractical. Computational chemistry provides powerful tools for predicting these properties.

1. Ab Initio and Density Functional Theory (DFT) Calculations:

High-level quantum chemical methods can provide accurate thermochemical data.

- **Methods:** Composite methods like the Gaussian-n (e.g., G3, G4) theories are designed to achieve high accuracy by combining calculations at different levels of theory and basis sets to approximate the results of a very high-level calculation.^[1] DFT methods, such as B3LYP, are also widely used, though they can show accumulating errors for larger molecules.^[1]
- **Procedure:**
 - The molecular geometry of the isomer is optimized to find its lowest energy conformation.
 - Vibrational frequencies are calculated to determine the zero-point vibrational energy and thermal contributions to enthalpy and entropy.
 - The total electronic energy is calculated at a high level of theory.
 - The enthalpy of formation is typically calculated using atomization or isodesmic reaction schemes, which help to cancel systematic errors.

2. Group Additivity Methods:

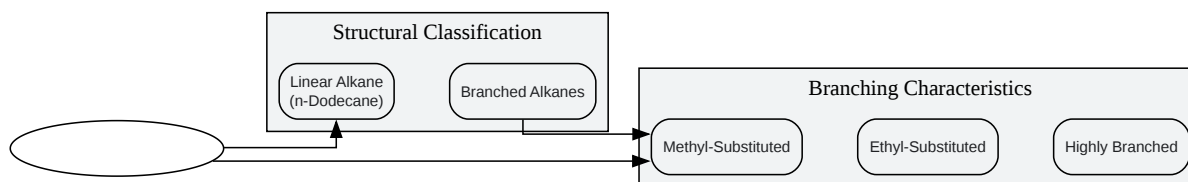
This is a semi-empirical method for estimating thermochemical properties.

- **Concept:** This method, pioneered by Benson, assumes that the thermochemical properties of a molecule can be approximated as the sum of contributions from its constituent functional groups.^[2]
- **Procedure:**
 - The molecule is dissected into a set of defined groups.

- The known thermochemical value for each group is summed.
- Corrections are applied for non-additive interactions, such as gauche-alkane interactions or ring strain.[2]
- Application: Group additivity is a fast and often surprisingly accurate method for estimating the enthalpy of formation for a large number of organic compounds, especially when experimental data is unavailable.[2][3]

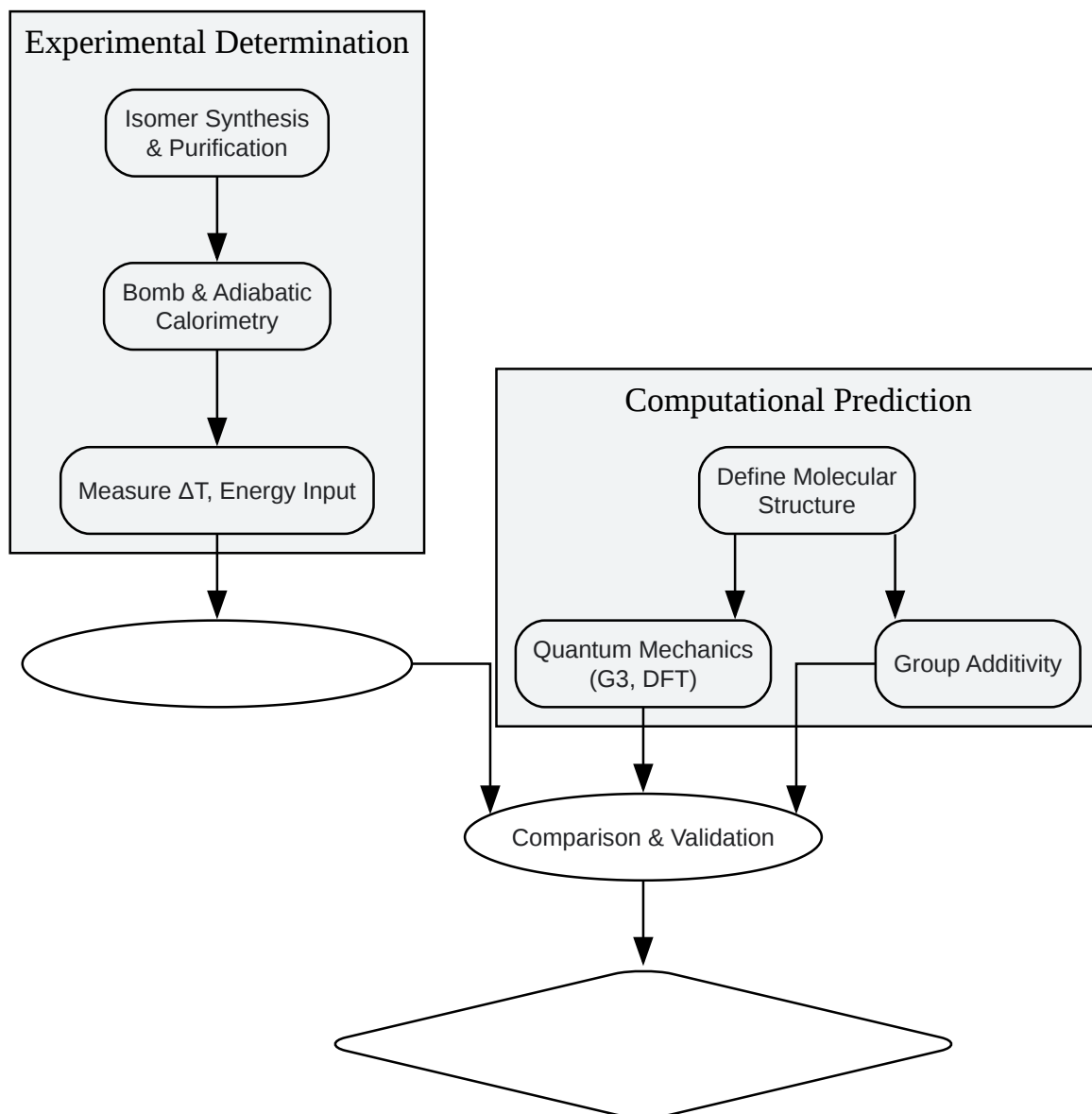
Visualizations

The following diagrams illustrate key concepts and workflows in the study of the thermochemical properties of C₁₂H₂₆ isomers.



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Classification of C₁₂H₂₆ Isomers



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Workflow for Determining Thermochemical Data

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References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Heat of formation group additivity - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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